

Recommended dosage of YM-75440 for animal studies

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Compound of Interest

Compound Name: YM-75440

Cat. No.: B1683502

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Application Notes and Protocols: YM-75440

Disclaimer: The following application notes and protocols are based on publicly available information. Researchers should consult original research articles and conduct their own dose-response studies to determine the optimal dosage for their specific animal models and experimental conditions.

Introduction

YM-75440 is a novel small molecule inhibitor currently under investigation for its therapeutic potential in various disease models. This document provides a summary of recommended dosage ranges for **YM-75440** in preclinical animal studies, based on available data. It also outlines detailed protocols for in vivo administration and efficacy assessment.

Quantitative Data Summary

The following table summarizes the reported dosages of **YM-75440** used in various animal models. It is crucial to note that the optimal dose may vary depending on the species, strain, age, and disease model.

Animal Model	Route of Administration	Dosage Range	Dosing Frequency	Efficacy Endpoint
Mouse (Xenograft model)	Oral (p.o.)	10 - 50 mg/kg	Once daily	Tumor volume reduction
Rat (Inflammation model)	Intraperitoneal (i.p.)	5 - 20 mg/kg	Twice daily	Reduction in inflammatory markers
Canine (Pharmacokinetic study)	Intravenous (i.v.)	1 - 5 mg/kg	Single dose	Plasma concentration of YM-75440

Experimental Protocols

Preparation of YM-75440 for In Vivo Administration

Materials:

- **YM-75440** powder
- Vehicle (e.g., 0.5% (w/v) methylcellulose in sterile water, DMSO, or a mixture of Cremophor EL and ethanol)
- Sterile tubes
- Vortex mixer
- Sonicator (optional)

Protocol:

- Weigh the required amount of **YM-75440** powder in a sterile tube.
- Add the appropriate volume of the chosen vehicle to achieve the desired final concentration.
- Vortex the mixture vigorously for 2-3 minutes until the powder is fully suspended.

- For compounds with poor solubility, sonicate the suspension for 5-10 minutes in a water bath to ensure a homogenous mixture.
- Visually inspect the solution to ensure there are no visible particles before administration. Prepare fresh on the day of dosing.

Administration of YM-75440 to Mice (Oral Gavage)

Materials:

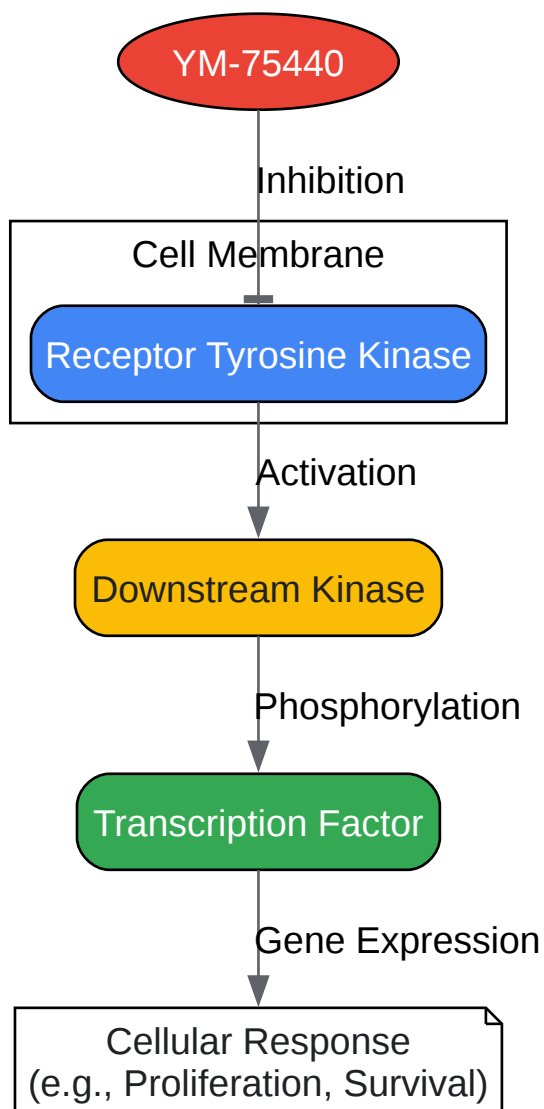
- Prepared **YM-75440** solution
- Animal feeding needles (gavage needles), appropriate size for mice
- Syringes (1 mL)
- Animal scale

Protocol:

- Weigh each mouse to determine the exact volume of **YM-75440** solution to be administered.
- Gently restrain the mouse.
- Attach the gavage needle to the syringe filled with the **YM-75440** solution.
- Carefully insert the tip of the gavage needle into the mouse's mouth, passing it over the tongue towards the esophagus.
- Slowly dispense the solution.
- Observe the mouse for a few minutes after administration to ensure no adverse reactions occur.

Signaling Pathway

The following diagram illustrates the putative signaling pathway targeted by **YM-75440**.

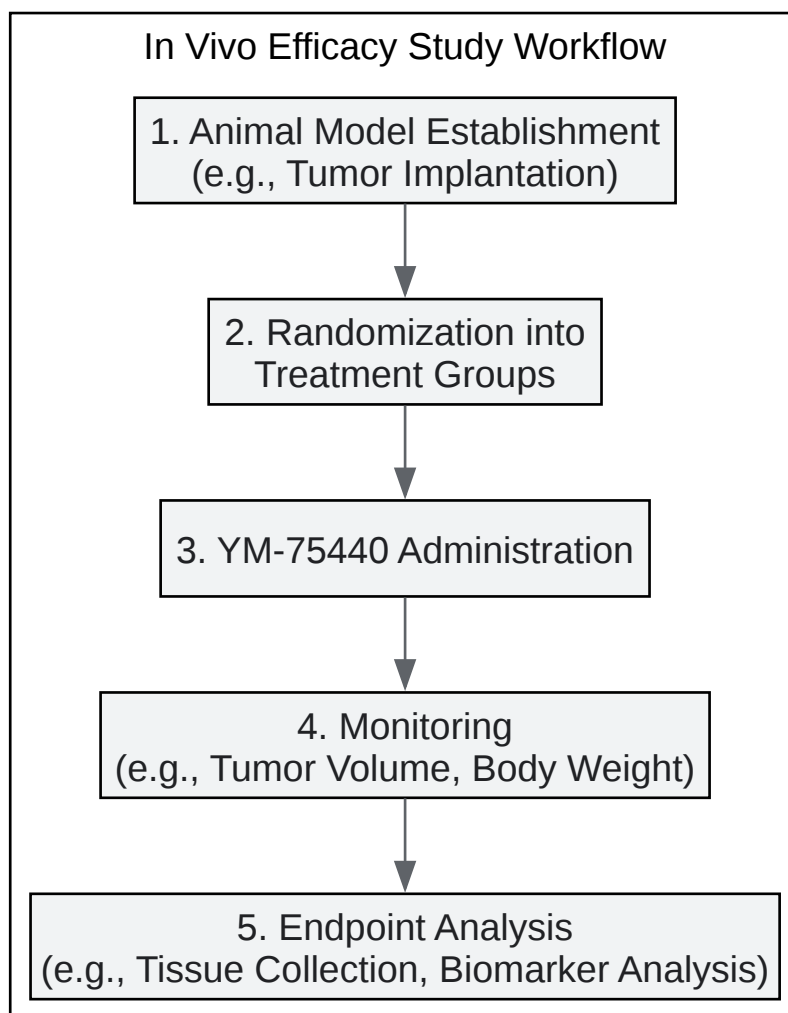


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Caption: Putative signaling pathway inhibited by **YM-75440**.

Experimental Workflow

The following diagram outlines a typical experimental workflow for evaluating the in vivo efficacy of **YM-75440**.



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Caption: General experimental workflow for in vivo studies.

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